

Understanding the stability of Ticarcillin monosodium hydrate in solution

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Compound of Interest

Compound Name: *Ticarcillin monosodium hydrate*

Cat. No.: *B1260060*

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Part 1: Executive Technical Overview

This guide addresses the physicochemical stability of **Ticarcillin Monosodium Hydrate** (CAS: 74682-62-5).[1] Unlike its clinical counterpart (Ticarcillin Disodium), the monosodium form yields a significantly acidic solution (pH 2.5–4.[1]0) upon reconstitution. This acidity acts as an autocatalytic driver for beta-lactam hydrolysis, rendering unbuffered aqueous solutions highly unstable compared to the disodium salt.[1]

Core Directive: Researchers must differentiate between the monosodium and disodium forms. Direct dissolution of Ticarcillin Monosodium in unbuffered water will result in rapid degradation. [1] Stability is achieved only through strict pH control (pH 6.0–7.0), cryopreservation, and lyophilization.[1]

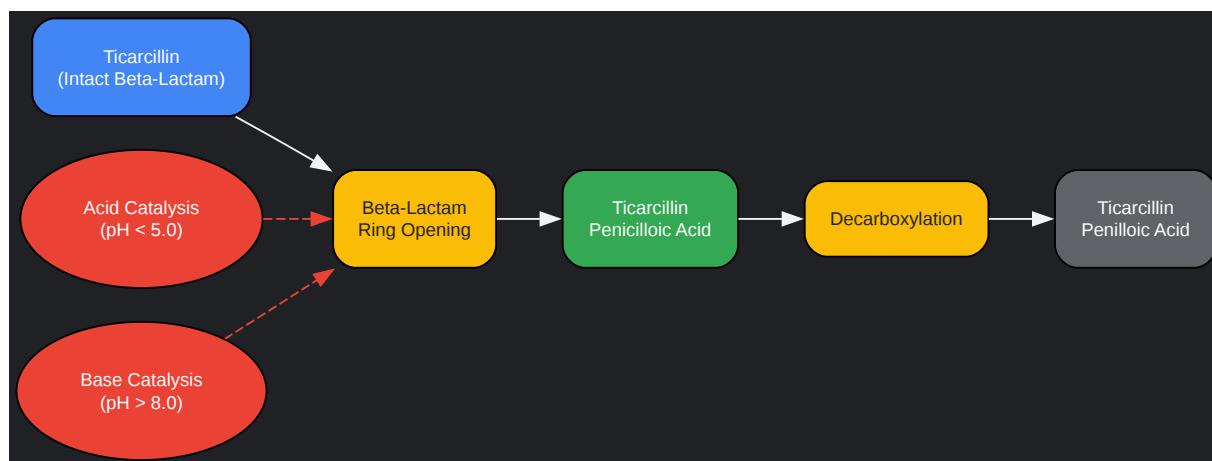
Part 2: Chemical Basis of Instability

The instability of Ticarcillin is governed primarily by the strain of the four-membered beta-lactam ring. In the monosodium form, the free carboxylic acid group on the thienyl moiety lowers the solution pH, accelerating acid-catalyzed hydrolysis.

Degradation Mechanism

The primary degradation pathway is the hydrolysis of the beta-lactam amide bond, leading to the formation of penicilloic acid derivatives. This is followed by decarboxylation.^{[1][2]}

DOT Diagram: Ticarcillin Degradation Pathway



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Caption: Primary degradation pathway of Ticarcillin via beta-lactam hydrolysis and subsequent decarboxylation.

Part 3: Stability Data Profile

The following data summarizes the stability kinetics derived from HPLC analysis of Ticarcillin solutions.

Effect of pH on Half-Life ()

Condition: 25°C, Aqueous Solution^[1]

pH Environment	Estimated (Hours)	Stability Status	Mechanism
pH 2.5 - 3.5 (Unbuffered Monosodium)	< 2.0 hours	Critical Instability	Acid-catalyzed hydrolysis
pH 4.5	~ 5 - 10 hours	Poor	Protonation of ring nitrogen
pH 6.0 - 7.0 (Buffered)	> 72 hours	Optimal	Minimized catalytic attack
pH 8.5+	< 4.0 hours	Unstable	Base-catalyzed hydrolysis

Temperature Dependence (at Optimal pH 6.4)

Temperature	Concentration Retention (24h)	Recommended Storage Duration
25°C (Room Temp)	~90 - 93%	Use within 6-8 hours
4°C (Refrigerated)	> 98%	Stable for 72 - 96 hours
-20°C (Frozen)	> 99%	Stable for 30 days
-80°C (Deep Freeze)	> 99.5%	Stable for 6 months

Part 4: Experimental Protocols

Protocol: Preparation of Stable Stock Solution (100 mg/mL)

Rationale: The monosodium salt is acidic.^[1] To ensure stability during storage, the solution must be buffered to pH 6.4–7.0 immediately upon dissolution.

Materials:

- **Ticarcillin Monosodium Hydrate**^{[1][3][4][5]}

- Phosphate Buffer (100 mM, pH 6.[1]8) OR 1N NaOH (for titration)[1]
- Sterile 0.22 µm PES syringe filter (Low protein binding)[1]

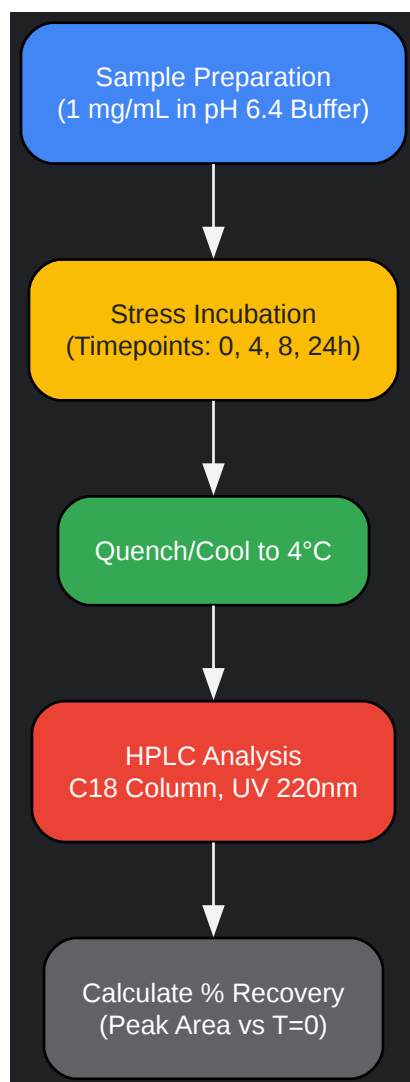
Workflow:

- Weighing: Weigh 100 mg of **Ticarcillin Monosodium Hydrate** into a sterile tube.
- Solvent Addition: Add 800 µL of Phosphate Buffer (pH 6.8). Do not use unbuffered water.[1]
 - Note: If water must be used, monitor pH.[1][5] It will be ~3.0. Slowly titrate with 1N NaOH to pH 6.5.
- Dissolution: Vortex gently until completely dissolved. Avoid excessive foaming.[1]
- Volume Adjustment: Adjust final volume to 1.0 mL with buffer.
- Sterilization: Filter through a 0.22 µm PES filter.[1]
- Aliquot & Storage: Aliquot into single-use volumes (e.g., 100 µL). Flash freeze in liquid nitrogen and store at -80°C.

Protocol: HPLC Stability Assessment

Method adapted from USP Monograph for Ticarcillin [1].[1]

DOT Diagram: Stability Testing Workflow



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Caption: Standard workflow for assessing time-dependent stability of Ticarcillin solutions.

Chromatographic Conditions:

- Column: L1 packing (C18), 4.6 mm x 25 cm, 5 μ m.[1]
- Mobile Phase: Phosphate Buffer (pH 4.3) : Acetonitrile (95:5 v/v).[1][5]
 - Buffer Prep: Dissolve 13.8g
in 900mL water, adjust to pH 4.3 with

- Flow Rate: 1.0 mL/min.[1]
- Detection: UV @ 220 nm.[1][6]
- Injection Volume: 10 µL.
- Acceptance Criteria: Stability is confirmed if the main peak area remains >90% of the initial () value.

Part 5: Best Practices & Incompatibilities

- Aminoglycoside Incompatibility: Never mix Ticarcillin in the same syringe or infusion bag with aminoglycosides (e.g., Gentamicin, Tobramycin).[1] The beta-lactam ring covalently binds to the aminoglycoside amine groups, inactivating both drugs [2].[1]
- Thawing Rules: Thaw frozen aliquots on ice. Do not use water baths.[1] Discard unused portions of thawed aliquots; do not refreeze.
- Solvent Selection:
 - Preferred: PBS (pH 7.2), 0.9% Saline (monitor pH).[1]
 - Avoid: Acidic dextrose solutions (D5W) for long-term storage, as the slightly acidic pH of D5W (pH 3.5-6.[1]5) can accelerate hydrolysis over time.[1]

References

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